

(2-Hydroxyethyl)tripropylammonium chloride

CAS number 96311-53-4

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Compound of Interest

Compound Name:	(2-Hydroxyethyl)tripropylammonium chloride
CAS No.:	96311-53-4
Cat. No.:	B3059274

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Technical Monograph: (2-Hydroxyethyl)tripropylammonium Chloride

A Lipophilic Choline Analog for Bio-Structural Probing and Phase-Transfer Catalysis

Executive Summary & Chemical Identity

(2-Hydroxyethyl)tripropylammonium chloride (CAS 96311-53-4), often referred to as Tripropylcholine Chloride, represents a critical structural analog of the ubiquitous metabolite choline. Unlike its trimethylated parent, the tripropyl variant introduces significant steric bulk and hydrophobicity to the quaternary ammonium headgroup.

For drug development professionals, this compound serves two distinct, high-value functions:

- **Pharmacological Probe:** It acts as a steric tool to map the active site volume of cholinergic enzymes (e.g., Acetylcholinesterase, Choline Acetyltransferase) and transporters.
- **Process Chemistry:** It functions as a specialized Phase Transfer Catalyst (PTC) and a Structure Directing Agent (SDA) in the synthesis of aluminosilicate zeolites used in catalysis.

Physicochemical Profile

Property	Specification	Contextual Note
CAS Number	96311-53-4	Specific to the chloride salt. [1]
Molecular Formula		MW: 223.78 g/mol
IUPAC Name	2-Hydroxyethyl(tripropyl)azanium chloride	
Solubility	High (Water, Ethanol, DMSO)	Hygroscopic nature requires desiccation.
Lipophilicity	> Choline Chloride	Propyl chains increase , altering membrane permeability.
Thermal Stability	Moderate (< 150°C)	Susceptible to Hofmann elimination at high T.

Synthetic Methodology & Purity Optimization

Core Directive: The following protocol prioritizes laboratory safety and high-purity yield for biological screening. Industrial routes using ethylene oxide are omitted in favor of the safer alkylation route.

Reaction Logic

The synthesis relies on the quaternization of a tertiary amine (Tripropylamine) with an alkyl halide (2-Chloroethanol). This is an

nucleophilic substitution. The reaction kinetics are slower than trimethylamine due to the steric hindrance of the propyl groups, requiring extended reflux times.

Protocol: Quaternization of Tripropylamine

Reagents:

- Tripropylamine (TPA) [CAS 102-69-2]: 1.0 eq
- 2-Chloroethanol [CAS 107-07-3]: 1.2 eq (Excess drives reaction to completion)
- Solvent: Acetonitrile (ACN) or Ethanol (EtOH)

Step-by-Step Workflow:

- Setup: Equip a 250mL round-bottom flask with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Add Tripropylamine (14.3 g, 100 mmol) and Acetonitrile (100 mL).
- Addition: Dropwise add 2-Chloroethanol (9.6 g, 120 mmol) over 15 minutes at room temperature.
- Reflux: Heat the system to reflux (82°C for ACN) for 24–48 hours. Monitor via TLC (Mobile phase: MeOH/DCM 1:9) or LC-MS.
- Isolation:
 - Cool reaction to 0°C.
 - If product precipitates: Filter and wash with cold diethyl ether.
 - If product remains soluble (common in EtOH): Roto-evaporate solvent to a viscous oil. Triturate with cold ethyl acetate/ether (1:1) to induce crystallization.
- Purification: Recrystallize from minimal hot isopropanol/acetone.
- Drying: Vacuum dry at 40°C for 12 hours over

Visualization: Synthetic Pathway



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Figure 1: Synthetic workflow for the preparation of CAS 96311-53-4 via nucleophilic substitution.

Biological Application: The "Steric Probe" Concept

In drug development, **(2-Hydroxyethyl)tripropylammonium chloride** is rarely a therapeutic endpoint but is an invaluable Structure-Activity Relationship (SAR) tool.

Mechanism of Action (Cholinergic Systems)

Cholinergic receptors (nAChR) and enzymes (AChE) have evolved to recognize the trimethylammonium headgroup of acetylcholine. By substituting methyl groups with propyl groups (CAS 96311-53-4), researchers probe the steric tolerance of the binding pocket.

- **Acetylcholinesterase (AChE):** The active site of AChE contains a "choline binding pocket" defined by Trp86. Replacing methyls with propyls typically drastically reduces binding affinity (increases), confirming the tight steric constraints of the pocket.
- **Transport Proteins:** Used to determine if choline transporters rely on size-exclusion or hydrophobic interactions.

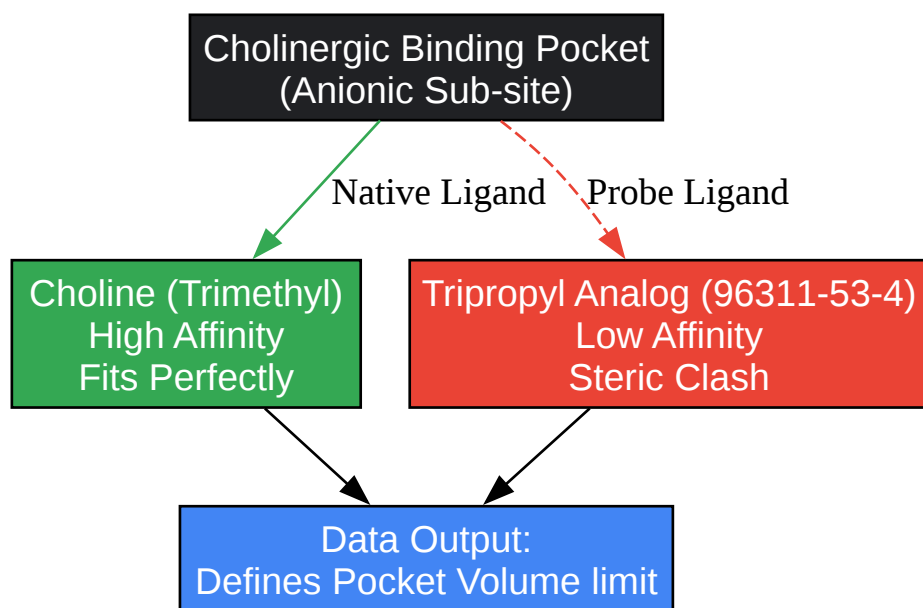
Experimental Protocol: AChE Inhibition Assay

Objective: Determine the steric penalty of propyl substitution.

- **Buffer:** 0.1 M Phosphate buffer, pH 8.0.

- Substrate: Acetylthiocholine iodide (0.5 mM).
- Inhibitor: **(2-Hydroxyethyl)tripropylammonium chloride** (Concentration gradient: to M).
- Enzyme: Electric eel AChE.
- Detection: Ellman's Reagent (DTNB). Measure Absorbance at 412 nm.
- Analysis: Plot % Inhibition vs. Log[Concentration] to determine . Compare against Choline Chloride (Reference).[2]

Visualization: SAR Logic



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Figure 2: Structure-Activity Relationship (SAR) logic. The tripropyl analog tests the spatial limits of the receptor's anionic sub-site.

Materials Science: Ionic Liquids & Zeolites

Beyond biology, this compound is a key electrolyte and template.

Deep Eutectic Solvents (DES)

Like Choline Chloride, the Tripropyl analog can form DES when mixed with hydrogen bond donors (e.g., Urea, Glycerol).

- Advantage: The propyl chains disrupt crystal lattice packing more effectively than methyl groups, potentially lowering the melting point of the resulting DES and altering viscosity.
- Application: Solubilization of highly lipophilic drug candidates that precipitate in standard Choline-Urea DES.

Zeolite Templating (SDA)

Quaternary ammonium cations are Structure Directing Agents (SDAs). The size of the cation dictates the pore size of the crystallizing zeolite.

- Protocol: Hydrothermal synthesis of aluminosilicate gel containing CAS 96311-53-4 as the SDA.
- Result: Formation of zeolites with larger cage structures compared to those templated by tetramethylammonium.

Analytical Validation (Self-Validating System)

To ensure the integrity of experiments using this compound, purity must be verified.

Method	Expected Signal	Diagnostic Value
1H NMR (D2O)	0.9 (t, 9H, , 1.7 (m, 6H, , 3.2 (m, 6H, , 3.9 (m, 2H,)	Confirms Propyl vs. Methyl integration (3:1 ratio).
Silver Nitrate Test	White precipitate (AgCl)	Confirms Chloride counter-ion.
Karl Fischer	< 1.0% Water	Critical; compound is hygroscopic.

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